

Glucoprotamin: A Technical Guide to its Chemical Properties and Antimicrobial Activity

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Compound of Interest

Compound Name: *Glucoprotamin*

Cat. No.: *B1170495*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Glucoprotamin is a potent antimicrobial agent utilized extensively in disinfection and antiseptic applications. This technical guide provides a comprehensive overview of its chemical identifiers, antimicrobial efficacy, and mode of action, with a focus on data relevant to researchers and professionals in drug development. **Glucoprotamin** demonstrates broad-spectrum activity against a variety of bacteria and fungi, making it a subject of significant interest for the development of novel anti-infective strategies.

Chemical Identifiers and Properties

Glucoprotamin is a complex substance with the following key identifiers:

Identifier	Value	Reference
CAS Number	164907-72-6	[1] [2]
EC Number	403-950-8	[3]
Molecular Formula	C44H50ClN4.Br.2BrH	[1]
Physical Properties	Nonvolatile, readily soluble in water.	[1]

Antimicrobial Activity: Quantitative Data

The antimicrobial efficacy of **Glucoprotamin** has been evaluated in numerous studies, primarily following standardized European protocols (EN 1040 for bactericidal activity and EN 1275 for fungicidal activity). These studies provide quantitative measures of its potency against a range of microorganisms.

Minimum Inhibitory and Bactericidal Concentrations (MIC/MBC)

Microorganism	MIC (mg/L)	MBC (mg/L)	Reference
Staphylococcus aureus	-	19 ± 5.7	[4]
Methicillin-resistant Staphylococcus aureus (MRSA)	-	17 ± 3.3	[4]
Pseudomonas aeruginosa	-	34 ± 1.2	[4]
Tetracycline-resistant Pseudomonas aeruginosa	-	55 ± 4.7	[4]

Log Reduction in Microbial Viability

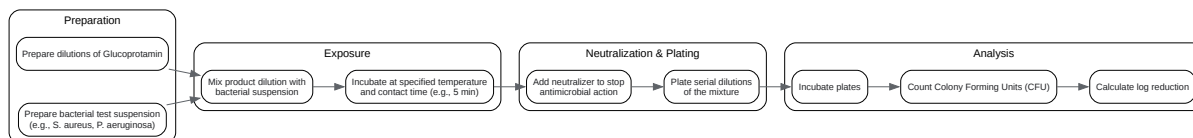
Test Condition	Microorganism (s)	Log10 Reduction	Contact Time	Reference
0.5% Glucoprotamin	Clinical bacterial isolates	-	1 minute	[5]
Incidin Plus (contains Glucoprotamin)	Clinical fungal isolates	-	5 minutes	[5]
1.5% Glucoprotamin (in-use, on surgical instruments)	Aerobic bacteria	5.98 ± 0.48	60 minutes	[3]
1.5% Glucoprotamin (in-use, on surgical instruments)	Anaerobic bacteria	6.75 ± 0.54	60 minutes	[3]
84 mg/L Glucoprotamin	P. aeruginosa & tetracycline-resistant P. aeruginosa	≥ 5	5 minutes	[2]

Experimental Protocols

The evaluation of **Glucoprotamin's** antimicrobial activity predominantly relies on standardized suspension tests. These protocols provide a framework for assessing the basic bactericidal and fungicidal efficacy of chemical disinfectants.

EN 1040: Basic Bactericidal Activity

This quantitative suspension test evaluates the bactericidal activity of a disinfectant under defined laboratory conditions.

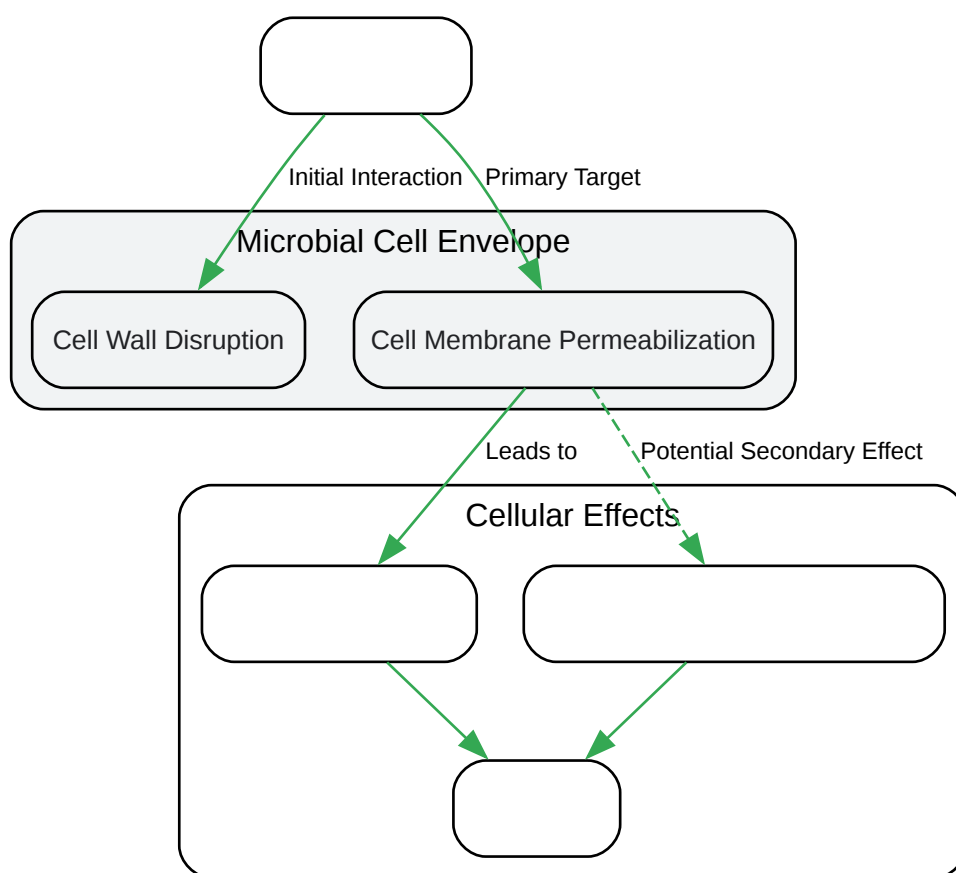
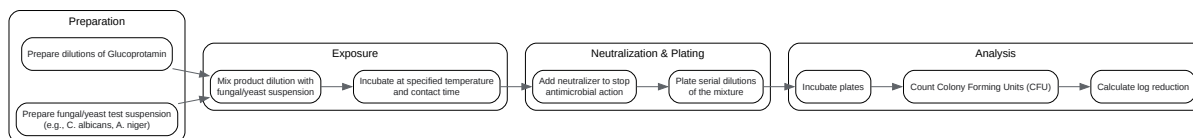


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EN 1040 Experimental Workflow

EN 1275: Basic Fungicidal Activity

This standard specifies a quantitative suspension test to determine the fungicidal or yeasticidal activity of chemical disinfectants.



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